

Foundational Understanding: Hazard Profile and Chemical Characteristics

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: (2-Chloro-5-fluoropyridin-3-yl)methanol

Cat. No.: B1593101

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(2-Chloro-5-fluoropyridin-3-yl)methanol is a halogenated pyridine derivative. Its structure, featuring a pyridine ring substituted with chlorine, fluorine, and a hydroxymethyl group, dictates its reactivity and hazard profile. Halogenated organic compounds require meticulous handling and disposal protocols due to their potential for environmental persistence and the generation of toxic byproducts upon improper treatment, such as incineration.[1][2]

Thermal decomposition can lead to the release of highly toxic and corrosive gases, including carbon oxides (CO, CO₂), nitrogen oxides (NO_x), and hydrogen halides (HCl, HF).[3]

Therefore, understanding these intrinsic properties is the first step in a self-validating safety system.

Table 1: Physicochemical Properties and Hazard Summary

Property	Value	Source
CAS Number	870063-52-8	[4]
Molecular Formula	C ₆ H ₅ ClFNO	[4]
Molecular Weight	161.56 g/mol	[4]
Appearance	White to almost white powder or lump	[5]
Primary Hazards	Harmful if swallowed, causes skin irritation, causes serious eye irritation.[6]	[6]
Incompatibilities	Strong oxidizing agents, strong acids.[3]	[7]

Proactive Safety: Personal Protective Equipment (PPE) and Safe Handling

Before any manipulation of **(2-Chloro-5-fluoropyridin-3-yl)methanol**, a rigorous PPE and handling plan is non-negotiable. The causality behind each PPE choice is rooted in preventing the primary routes of exposure: inhalation, dermal contact, and ocular contact.[2][8]

Table 2: Mandatory Personal Protective Equipment (PPE)

PPE Category	Item	Specification and Rationale
Eye/Face Protection	Chemical Safety Goggles	Must be tight-sealing and compliant with OSHA 29 CFR 1910.133 or European Standard EN166. [3] [9] Protects against splashes and airborne particulates.
Hand Protection	Chemical-Resistant Gloves	Nitrile or other impervious gloves are mandatory. Inspect for integrity before each use. Prevents skin contact, which can lead to irritation. [9] [10]
Body Protection	Laboratory Coat	A flame-resistant lab coat protects skin and personal clothing from contamination. Ensure it is fully buttoned. [9] [10]
Respiratory Protection	Use in Fume Hood	All handling of this compound must occur in a certified chemical fume hood to minimize inhalation of dust or aerosols. [2] [10] If a fume hood is unavailable, a NIOSH/MSHA-approved respirator is required. [3]

Standard Operating Procedure for Handling:

- Preparation: Designate a specific work area within a certified chemical fume hood. Ensure an eyewash station and safety shower are immediately accessible.[\[3\]](#)
- Aliquotting: Carefully weigh and transfer the solid compound using appropriate tools (e.g., spatula) to minimize dust generation.[\[9\]](#)

- Containment: Keep the container tightly closed when not in active use to prevent the release of dust or vapors.[11]
- Post-Handling: After completion of work, decontaminate the work surface. Thoroughly wash hands with soap and water, even after wearing gloves.[9]

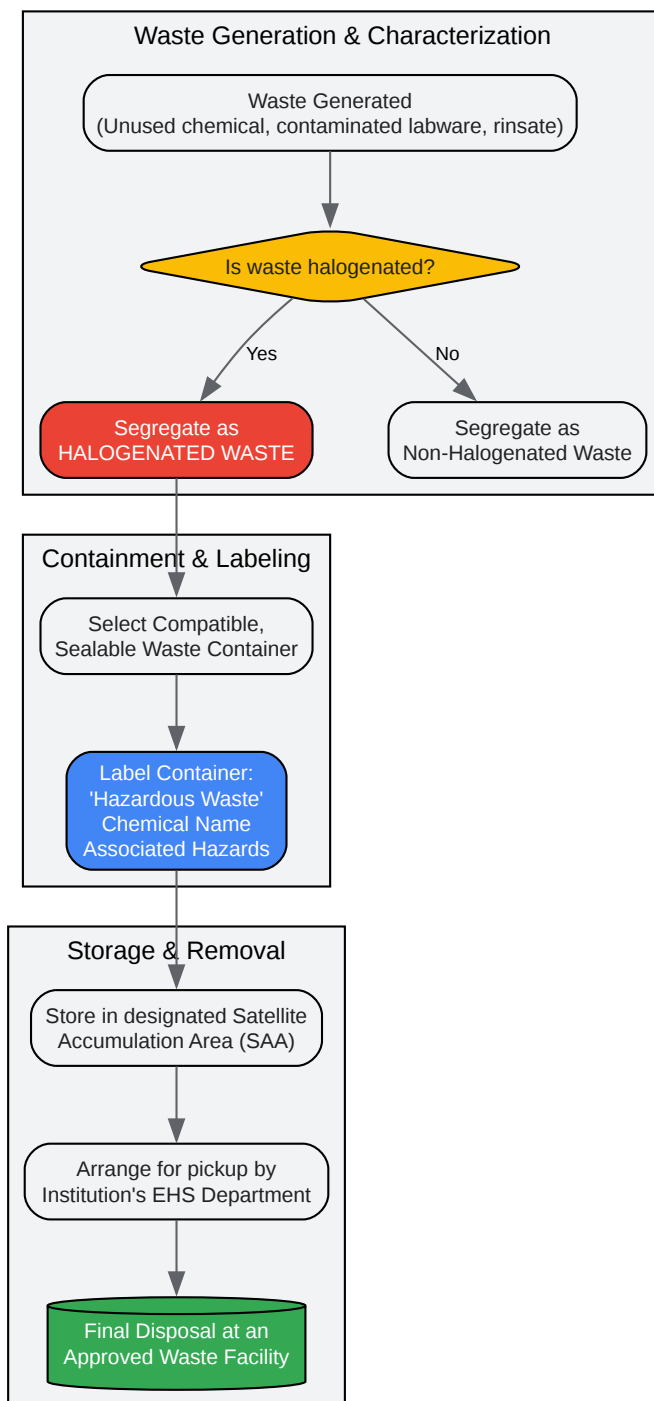
The Disposal Workflow: From Waste Generation to Final Disposition

The proper disposal of **(2-Chloro-5-fluoropyridin-3-yl)methanol** is critical to protect personnel and prevent environmental contamination. As a halogenated organic compound, it must be treated as hazardous waste and segregated from non-halogenated waste streams.[2] This segregation is crucial because mixed waste streams can complicate the disposal process, potentially leading to hazardous reactions or requiring more complex and costly treatment methods.

Disposal Decision-Making Workflow

The following diagram illustrates the logical steps from waste generation to its final, compliant disposal.

Disposal Decision Workflow for (2-Chloro-5-fluoropyridin-3-yl)methanol

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Caption: Waste Disposal Workflow Diagram

Step-by-Step Disposal Protocol for Unused Chemical:

- Classification: This chemical must be classified as hazardous waste. Consult your institution's Environmental Health & Safety (EHS) department and local, regional, and national regulations to ensure complete and accurate classification.[\[6\]](#)[\[7\]](#)
- Segregation: Collect all waste containing **(2-Chloro-5-fluoropyridin-3-yl)methanol**, including contaminated consumables (e.g., weighing paper, gloves) and solvent rinsates, in a designated "Halogenated Organic Waste" container.[\[2\]](#) Do not mix with non-halogenated waste.
- Containment: Use a chemically compatible, leak-proof container with a secure, tight-fitting lid.[\[10\]](#)
- Labeling: The container must be clearly labeled with the words "Hazardous Waste," the full chemical name "**(2-Chloro-5-fluoropyridin-3-yl)methanol**," and a description of its hazards (e.g., "Toxic," "Irritant").[\[2\]](#)
- Storage: Store the sealed waste container in a designated, secure satellite accumulation area away from incompatible materials.[\[3\]](#)
- Pickup: Contact your institution's EHS department to schedule a pickup for final disposal at a licensed hazardous waste facility.

Emergency Preparedness: Spill Management

Preparedness for accidental spills is a non-negotiable component of laboratory safety.[\[10\]](#)

Protocol for a Minor Spill (<1g):

- Alert Personnel: Immediately notify others in the vicinity.
- Restrict Access: Prevent entry into the affected area.
- Don PPE: Wear the full PPE as detailed in Table 2.
- Containment: Cover the spill with an inert absorbent material such as vermiculite, sand, or a commercial sorbent.[\[8\]](#)[\[10\]](#)

- Collection: Carefully scoop the absorbed material into your designated halogenated hazardous waste container using non-sparking tools.[3]
- Decontamination: Clean the spill area with a suitable solvent (e.g., acetone, methanol), collecting all cleaning materials as hazardous waste. Follow with a thorough wash with soap and water.[8][10]
- Reporting: Report the incident to your laboratory supervisor and EHS department.

For a major spill, evacuate the area immediately and alert your institution's emergency response team.[10] Provide them with the Safety Data Sheet (SDS) for the compound.

Global and Regulatory Context

The disposal of hazardous chemicals is governed by a framework of international and national regulations. Agreements like the Basel Convention control the transboundary movement of hazardous wastes, ensuring they are managed in an environmentally sound manner.[12][13] In the United States, the Environmental Protection Agency (EPA) sets guidelines for the disposal of chlorinated compounds under the Resource Conservation and Recovery Act (RCRA).[14][15] Adherence to these regulations is not only a matter of legal compliance but a fundamental responsibility of the scientific community.

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- To cite this document: BenchChem. [Foundational Understanding: Hazard Profile and Chemical Characteristics]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1593101#2-chloro-5-fluoropyridin-3-yl-methanol-proper-disposal-procedures]

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